

Essential Safety and Operational Guidance for 1-Benzosuberone

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Compound of Interest

Compound Name: 1-Benzosuberone

Cat. No.: B052882

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling of **1-Benzosuberone** (CAS 826-73-3). Adherence to these procedures is critical for ensuring laboratory safety and proper management of this chemical.

Summary of Hazards and Protective Measures

1-Benzosuberone is a combustible liquid that can cause skin, eye, and respiratory irritation.[1]
[2] It may be harmful if inhaled, ingested, or absorbed through the skin.[3] Proper personal protective equipment (PPE) is mandatory to minimize exposure.

Personal Protective Equipment (PPE)

A risk assessment should be conducted before handling **1-Benzosuberone** to ensure the appropriate level of PPE is used. The following table summarizes the recommended PPE.

Protection Type	Recommended Equipment	Purpose
Eye Protection	Chemical safety goggles or a face shield. ^{[3][4]}	To protect against splashes and vapors.
Hand Protection	Compatible chemical-resistant gloves (e.g., Nitrile). ^{[3][4]}	To prevent skin contact.
Body Protection	A laboratory coat, buttoned to its full length. ^{[3][4]} For larger quantities, a chemical-resistant apron may be necessary.	To protect skin and clothing from spills.
Respiratory Protection	Generally not required for small quantities handled in a well-ventilated area or chemical fume hood. ^[3] For larger quantities, or where ventilation is inadequate, a NIOSH-approved respirator with an appropriate cartridge (e.g., multi-purpose combination (US) or type ABEK (EN 14387)) should be used. ^[3]	To prevent inhalation of vapors.

Quantitative Data

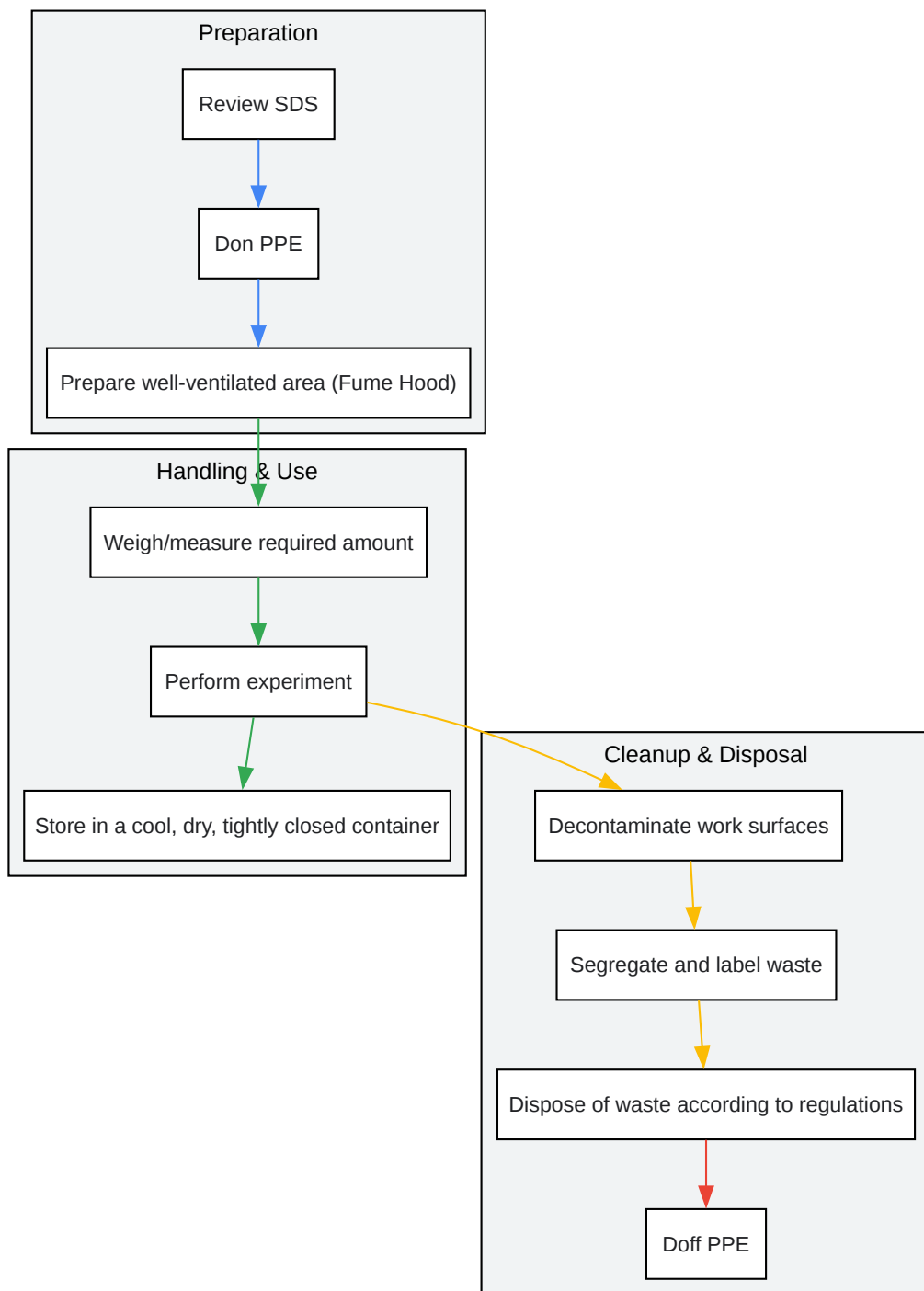
While specific occupational exposure limits (e.g., PEL, TLV) and detailed toxicity data (e.g., LD50) for **1-Benzosuberone** are not readily available in the searched public domains, the following physical and chemical properties are important for safe handling.

Property	Value
Appearance	Clear, light yellow liquid.[3]
Molecular Formula	C ₁₁ H ₁₂ O[3][5][6]
Molecular Weight	160.21 g/mol [1][5][6]
Boiling Point	270 °C (lit.)[3]
Flash Point	113 °C (235.4 °F) - closed cup
Density	1.071 g/mL at 25 °C (lit.)[3]
Solubility in water	0.16 g/L (25 °C)[3][4]

Experimental Workflow for Safe Handling

The following diagram outlines the procedural steps for the safe handling of **1-Benzosuberone** in a laboratory setting.

Safe Handling Workflow for 1-Benzosuberone

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